

# Henriol B solubility in different solvents

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## Compound of Interest

Compound Name: *Henriol B*

Cat. No.: *B147628*

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An In-Depth Technical Guide to the Solubility of **Henriol B** (Heliantriol B2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Henriol B**, a triterpenoid identified as Heliantriol B2. Due to the limited availability of specific quantitative solubility data for this compound, this document combines the existing information with established methodologies for determining the solubility of related compounds. This approach provides a robust framework for researchers working with **Henriol B**.

## Compound Identification

The compound of interest, **Henriol B**, is scientifically identified as Heliantriol B2. It is a triterpenoid, a class of naturally occurring organic compounds derived from a 30-carbon precursor.

Table 1: Physicochemical Properties of Heliantriol B2

Property	Value	Source
CAS Number	61229-18-3	[1][2]
Molecular Formula	C <sub>30</sub> H <sub>50</sub> O <sub>3</sub>	[2][3][4]
Molecular Weight	458.73 g/mol	[2]
Predicted Water Solubility	0.0015 g/L	[5]
Estimated Water Solubility	0.002816 mg/L @ 25 °C	[1]
Known Solvent Solubility	Soluble in DMSO	[2]

## Solubility Profile of Henriol B (Heliantriol B2)

Direct quantitative solubility data for **Henriol B** in a range of organic solvents is not extensively available in published literature. However, based on its chemical structure as a triterpenoid, a general solubility profile can be inferred and is supported by the limited available data.

Triterpenoids are typically characterized by poor water solubility due to their largely hydrophobic carbon skeleton. The presence of hydroxyl groups in Heliantriol B2's structure may slightly increase its polarity, but overall, it is expected to be sparingly soluble in aqueous solutions and more soluble in organic solvents. The available data indicates that Heliantriol B2 is soluble in Dimethyl Sulfoxide (DMSO), a common solvent for nonpolar to moderately polar compounds.[2]

## Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for **Henriol B** in specific solvent systems, the following experimental protocols, adapted from established methods for triterpenoid analysis, are recommended.

### Static Equilibrium Solubility Method

This is a widely used method to determine the equilibrium solubility of a compound in a specific solvent.

Methodology:

- **Sample Preparation:** An excess amount of solid **Henriol B** is added to a series of vials, each containing a known volume of the test solvent.
- **Equilibration:** The vials are sealed and agitated in a constant temperature environment (e.g., a shaking incubator) for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the samples are allowed to stand, or are centrifuged, to separate the undissolved solid from the saturated solution.
- **Quantification:** An aliquot of the clear supernatant is carefully removed, diluted appropriately, and the concentration of the dissolved **Henriol B** is determined using a suitable analytical method.

## Analytical Quantification: High-Performance Liquid Chromatography (HPLC)

HPLC is a precise and sensitive method for quantifying the concentration of dissolved **Henriol B**.

Instrumentation and Conditions (General Example):

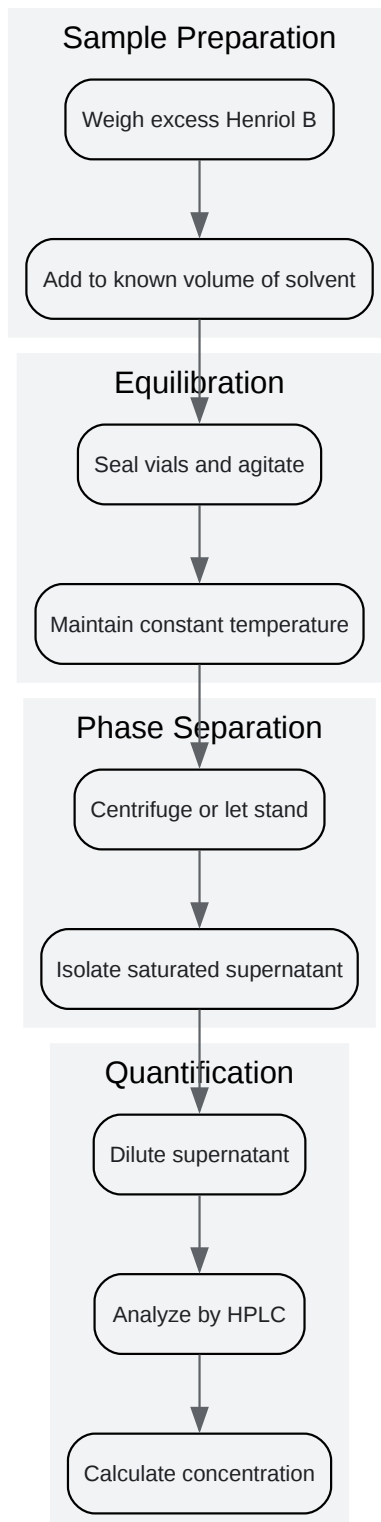
- **HPLC System:** A standard HPLC system with a UV or Charged Aerosol Detector (CAD).
- **Column:** A C18 or C30 reversed-phase column is often suitable for triterpenoid separation.[\[6\]](#)
- **Mobile Phase:** A gradient elution with a mixture of an organic solvent (e.g., acetonitrile or methanol) and water is typically used.[\[7\]](#)
- **Detection:**
  - **UV Detection:** If the compound has a suitable chromophore.
  - **Evaporative Light Scattering Detection (ELSD) or Charged Aerosol Detection (CAD):** These are universal detectors well-suited for compounds like triterpenoids that may lack a strong UV chromophore.[\[6\]](#)[\[7\]](#)

- Calibration: A calibration curve is generated using standard solutions of **Henriol B** of known concentrations to allow for accurate quantification of the samples.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **Henriol B**.

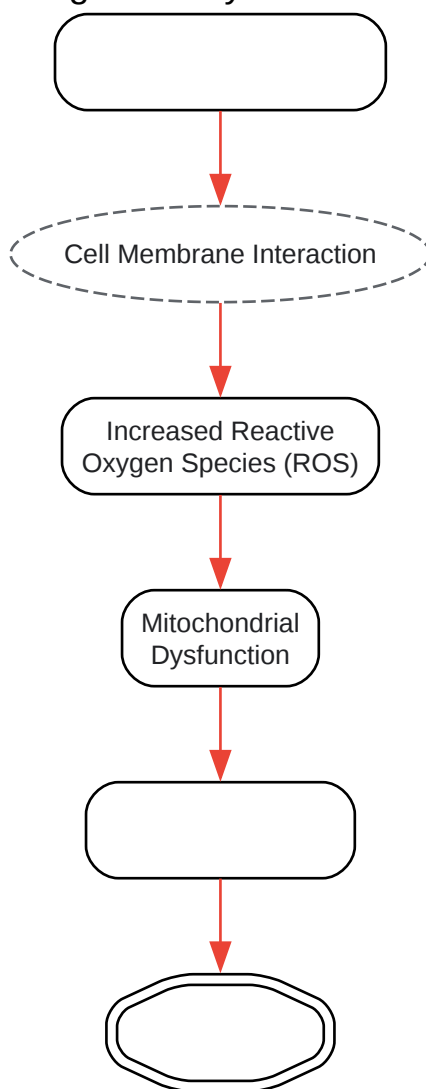
## Workflow for Solubility Determination of Henriol B

[Click to download full resolution via product page](#)Caption: General workflow for determining the solubility of **Henriol B**.

## Putative Signaling Pathway of Henriol B's Cytotoxic Effects

While the primary focus of this guide is solubility, it is relevant for drug development professionals to understand the potential biological activity of **Henriol B**. Literature suggests that Heliantriol B2 exhibits cytotoxic effects against certain cancer cell lines. A putative signaling pathway for these effects can be proposed.

### Putative Signaling Pathway of Henriol B Cytotoxicity



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## References

- 1. heliantriol B2, 61229-18-3 [thegoodscentcompany.com]
- 2. medkoo.com [medkoo.com]
- 3. Showing Compound Heliantriol B2 (FDB013640) - FooDB [foodb.ca]
- 4. Heliantriol B2 | C<sub>30</sub>H<sub>50</sub>O<sub>3</sub> | CID 9890381 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Human Metabolome Database: Showing metabocard for Heliantriol B2 (HMDB0035034) [hmdb.ca]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. Determination of Triterpenoids and Phenolic Acids from Sanguisorba officinalis L. by HPLC-ELSD and Its Application - PMC [pmc.ncbi.nlm.nih.gov]
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